

# In-Depth Technical Guide: CAS Number and Identification of Sofosbuvir Impurity N

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## Compound of Interest

Compound Name: Sofosbuvir impurity N

Cat. No.: B10799905

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## Introduction

Sofosbuvir, a cornerstone in the treatment of chronic Hepatitis C, is a nucleotide analog inhibitor of the hepatitis C virus (HCV) NS5B RNA-dependent RNA polymerase. The purity of the active pharmaceutical ingredient (API) is paramount to its safety and efficacy. This technical guide provides a comprehensive overview of **Sofosbuvir impurity N**, a known process-related impurity, focusing on its identification, analytical methodologies for its detection, and the underlying principles of its formation and control.

## Identification and Characterization of Sofosbuvir Impurity N

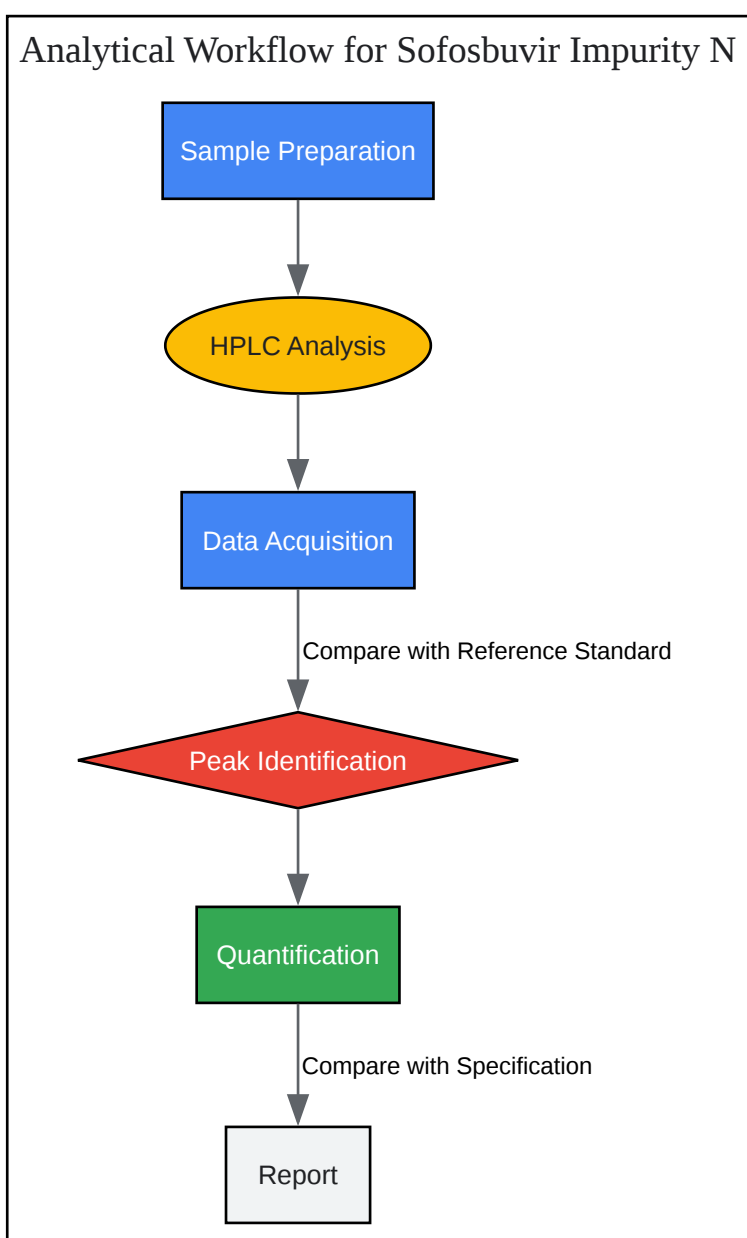
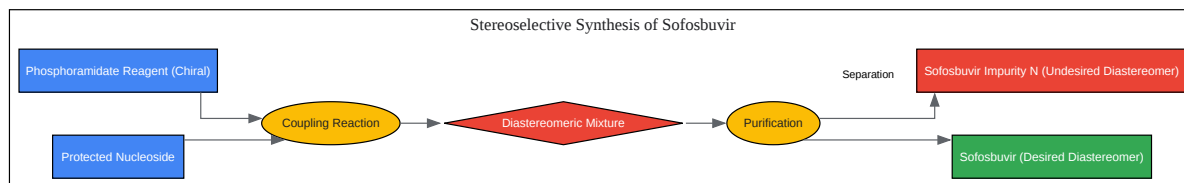
**Sofosbuvir impurity N** is a diastereoisomer of Sofosbuvir. Its formation is intrinsically linked to the stereoselective synthesis of the Sofosbuvir molecule.

## Chemical Identity

| Parameter          | Information                                                                                                                                                      |
|--------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Chemical Name      | Methyl ((S)-(((2R,3R,4R,5R)-5-(2,4-dioxo-3,4-dihydropyrimidin-1(2H)-yl)-4-fluoro-3-hydroxy-4-methyltetrahydrofuran-2-yl)methoxy)(phenoxy)phosphoryl)-L-alaninate |
| CAS Number         | 1394157-34-6                                                                                                                                                     |
| Molecular Formula  | C20H25FN3O9P                                                                                                                                                     |
| Molecular Weight   | 501.4 g/mol                                                                                                                                                      |
| Synonyms           | Methoxy Sofosbuvir Impurity                                                                                                                                      |
| Nature of Impurity | Process-related impurity (diastereomer)                                                                                                                          |

## Formation Pathway of Sofosbuvir Impurity N

The synthesis of Sofosbuvir involves the creation of a chiral phosphorus center, leading to the potential for diastereomers. The desired diastereomer is the (S)-isomer at the phosphorus atom. **Sofosbuvir impurity N** is the corresponding (R)-isomer. The formation of this impurity is a critical aspect of the stereoselective synthesis process. The control of the reaction conditions during the phosphoramidate coupling step is crucial to minimize the formation of the undesired diastereomer.



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